

Application Notes and Protocols for N-Hydroxy-4-methylbenzenesulfonamide in Organic Synthesis

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Compound of Interest

Compound Name: *N-Hydroxy-4-methylbenzenesulfonamide*

Cat. No.: B178281

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Introduction

N-Hydroxy-4-methylbenzenesulfonamide, also known as N-tosylhydroxylamine, is a versatile reagent in organic synthesis. Its utility stems from the presence of a hydroxyl group attached to a sulfonamide nitrogen, which allows it to act as a precursor for various reactive intermediates. This document provides an overview of its potential applications, complete with detailed experimental protocols and reaction schemes. While direct literature examples for some applications are limited, the protocols provided are based on well-established reactivity patterns of analogous hydroxylamine derivatives.

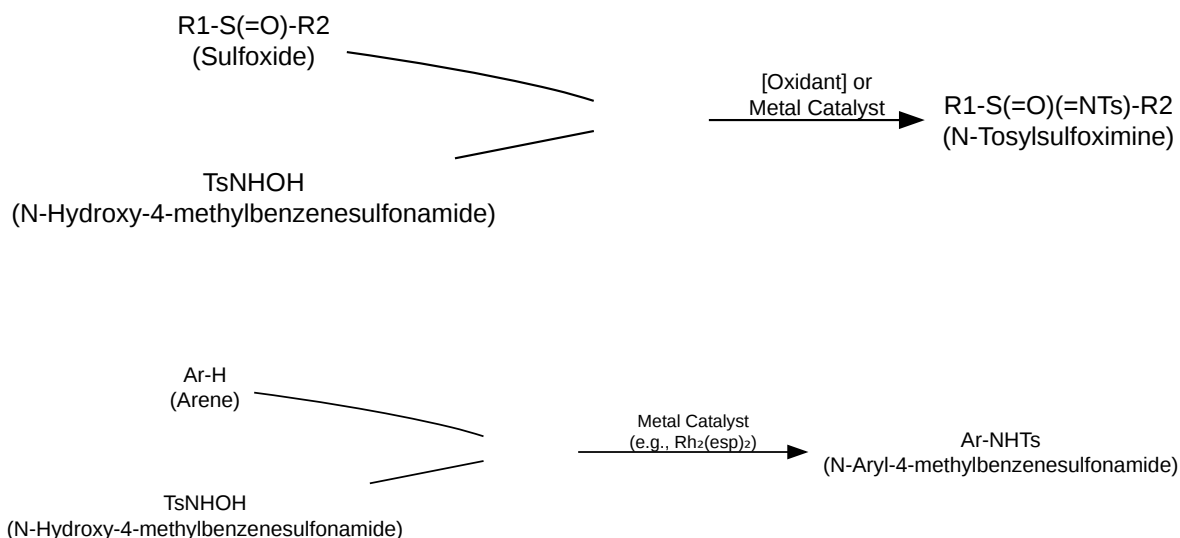
Key Applications at a Glance

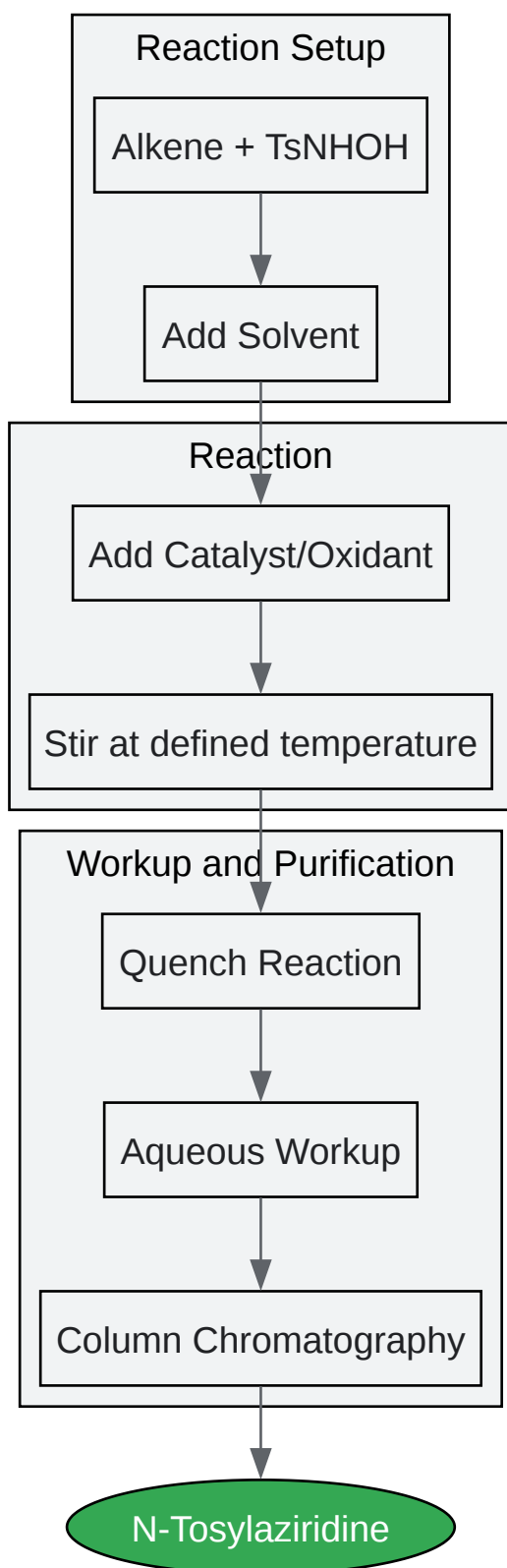
Application Area	Reaction Type	Key Intermediates	Potential Products
Sulfoximine Synthesis	Amination of Sulfoxides	N-Tosylnitrene	N-Tosylsulfoximines
Arene Amination	Electrophilic C-H Amination	Electrophilic Aminating Species	Arylamines
Aziridination of Alkenes	Nitrene Transfer	N-Tosylnitrene	N-Tosylaziridines

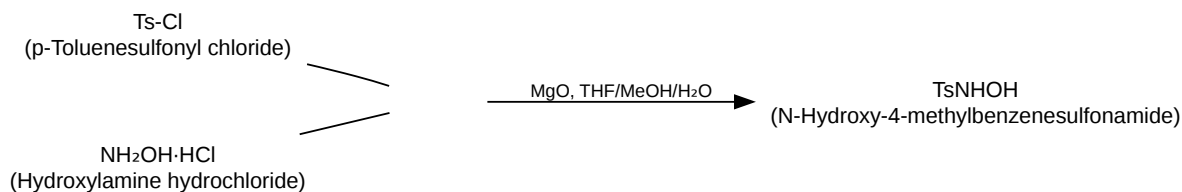
Synthesis of N-Tosylsulfoximines

N-Hydroxy-4-methylbenzenesulfonamide can serve as a precursor for the generation of an electrophilic aminating agent, likely a tosylnitrene or a related species, for the synthesis of N-tosylsulfoximines from sulfoxides. N-tosylsulfoximines are valuable intermediates that can be further elaborated or deprotected to the corresponding free NH-sulfoximines, a functional group of growing importance in medicinal chemistry.

General Reaction Scheme







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